

Navigating the Landscape of tert-Butylphenyl Glycidyl Ethers: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-tert-Butyl-2-(2,3-epoxypropoxy)benzene*

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An In-depth Examination of the Commercially Prominent p-tert-Butylphenyl Glycidyl Ether

For researchers, scientists, and professionals in drug development, the precise selection of chemical reagents is paramount. This technical guide addresses the commercial availability and technical specifications of tert-butylphenyl glycidyl ethers. Initial investigations for "**1-tert-Butyl-2-(2,3-epoxypropoxy)benzene**" (the ortho isomer) did not yield commercially available sources, suggesting it is a niche or custom-synthesis compound. However, its structural isomer, p-tert-butylphenyl glycidyl ether (PTBGE), is widely available and serves as a valuable proxy for understanding the characteristics of this class of compounds. This guide will focus on the commercially accessible para isomer, providing a comprehensive overview of its properties, synthesis, and potential applications.

Commercial Availability

p-tert-Butylphenyl glycidyl ether, also known as 4-tert-butylphenyl glycidyl ether, is readily available from a variety of chemical suppliers. The CAS number for this compound is 3101-60-8[1][2][3][4][5]. Pricing varies by supplier and quantity, with smaller quantities available for research and development purposes and bulk quantities offered for industrial applications[1].

Table 1: Commercial Suppliers of p-tert-Butylphenyl Glycidyl Ether

Supplier	Product Name(s)	Purity	Available Quantities
Novel Chem	P-Tert Butyl Phenyl Glycidyl Ether (PTBGE)	98%	Minimum 5 Kilograms
LookChem (multiple distributors)	p-tert-Butylphenyl glycidyl ether, 4-tert-Butylphenyl glycidyl ether	95%, 98%	1g, 5g, 10g, 25g, 100g
Amitychem	p-tert-Butylphenyl glycidyl ether	99%	Inquire for details
Thermo Scientific Chemicals	4-tert-Butylphenyl glycidyl ether	95%	5g, 25g

Physicochemical Properties

Understanding the physical and chemical properties of PTBGE is crucial for its application in research and development. The presence of the bulky tert-butyl group and the reactive epoxy ring defines its chemical behavior.

Table 2: Physicochemical Data for p-tert-Butylphenyl Glycidyl Ether

Property	Value	Source(s)
Molecular Formula	C13H18O2	[1] [2] [4] [6]
Molecular Weight	206.28 g/mol	[1] [6]
Appearance	Clear, light yellow liquid	[1] [4]
Boiling Point	295.3 °C at 760 mmHg; 165-170 °C at 14 mmHg	[1] [2]
Density	1.029 g/cm ³	[1]
Refractive Index	n _{20/D} 1.515	[1] [2]
Flash Point	101.7 °C (215 °F)	[1] [2]
Water Solubility	Slightly soluble	[1] [2]
LogP	2.76	[1]

Synthesis and Experimental Protocols

The primary industrial synthesis of p-tert-butylphenyl glycidyl ether involves the reaction of p-tert-butylphenol with epichlorohydrin. This reaction is typically carried out in the presence of a base, which facilitates the deprotonation of the phenol and the subsequent nucleophilic attack on epichlorohydrin, followed by an intramolecular ring-closing step to form the epoxide ring.

General Experimental Protocol for the Synthesis of p-tert-Butylphenyl Glycidyl Ether

This protocol is a generalized representation based on established chemical principles for the synthesis of glycidyl ethers from phenols and epichlorohydrin.

Materials:

- 4-tert-butylphenol
- Epichlorohydrin (used in excess as both reactant and solvent)
- Sodium hydroxide (or other suitable base)

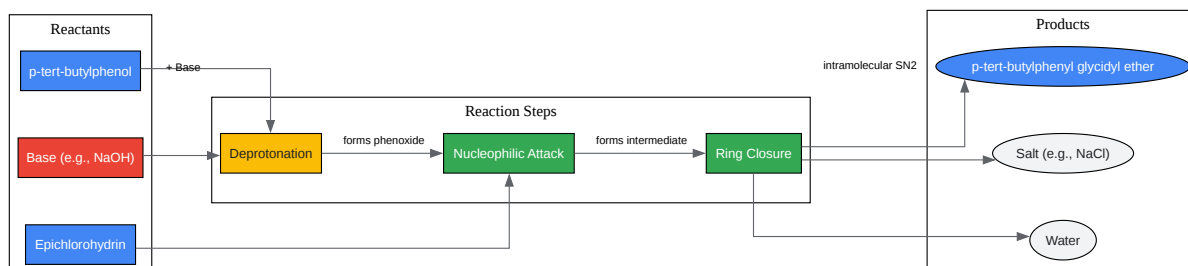
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide), optional but can improve reaction rate and yield
- Organic solvent (e.g., toluene), optional
- Deionized water
- Brine solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a reaction vessel equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, add 4-tert-butylphenol and epichlorohydrin. If a solvent is used, it should be added at this stage.
- The mixture is stirred, and a solution of sodium hydroxide in water is added dropwise. The reaction is exothermic, and the temperature should be controlled, typically maintained between 60-80°C.
- After the addition of the base, the reaction mixture is stirred at the set temperature for several hours to ensure the completion of the reaction.
- Upon completion, the reaction mixture is cooled to room temperature. The excess epichlorohydrin can be removed by distillation under reduced pressure.
- The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with water and brine to remove inorganic salts and unreacted base.
- The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is evaporated to yield the crude product.
- The crude p-tert-butylphenyl glycidyl ether can be further purified by vacuum distillation.

Signaling Pathways and Logical Relationships

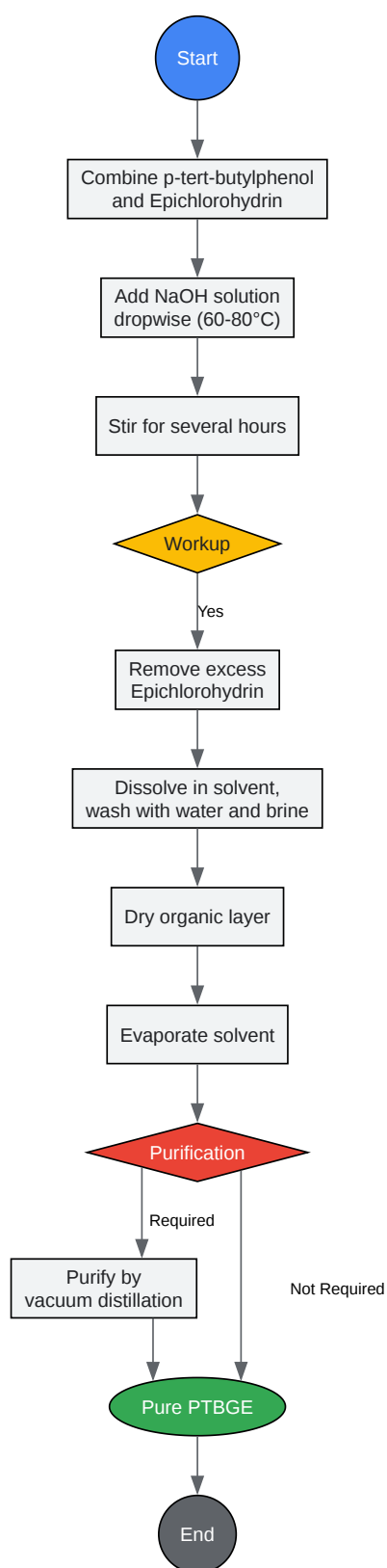
The synthesis of p-tert-butylphenyl glycidyl ether follows a well-defined reaction pathway. The following diagram illustrates the key steps in this process.



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Caption: Synthesis pathway of p-tert-butylphenyl glycidyl ether.

The following diagram illustrates a general experimental workflow for the synthesis and purification of p-tert-butylphenyl glycidyl ether.



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Caption: Experimental workflow for synthesis and purification.

Applications in Research and Drug Development

p-tert-Butylphenyl glycidyl ether is utilized in various industrial and research applications, primarily as a reactive diluent for epoxy resins[4]. Its low viscosity helps to reduce the viscosity of epoxy formulations, improving their handling and processing characteristics. The tert-butyl group imparts hydrophobicity and can enhance the thermal stability of the cured polymer.

In the context of drug development and life sciences research, glycidyl ethers are important intermediates. The epoxide ring is a versatile functional group that can react with a variety of nucleophiles, including amines, thiols, and hydroxyl groups, which are abundant in biological molecules. This reactivity allows for the conjugation of the tert-butylphenyl moiety to biomolecules or surfaces. The lipophilic nature of the tert-butyl group can be exploited to modulate the solubility and membrane permeability of drug candidates.

While direct applications of PTBGE in pharmaceuticals are not widely documented in the public domain, its structural motifs are of interest in medicinal chemistry for creating derivatives of biologically active molecules.

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- To cite this document: BenchChem. [Navigating the Landscape of tert-Butylphenyl Glycidyl Ethers: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274133#commercial-availability-of-1-tert-butyl-2-2-3-epoxypropoxy-benzene]

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